

Application of Ridomil MZ for Controlling Pythium Root Rot in Greenhouse Studies

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Compound of Interest

Compound Name: *Ridomil MZ*

CAS No.: 75701-74-5

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Ridomil MZ** in controlling Pythium root rot in greenhouse research settings. The information is compiled from various studies and technical datasheets to guide the experimental design and execution for evaluating the efficacy of this fungicide.

Introduction to Ridomil MZ and Pythium Root Rot

Pythium root rot is a common and destructive disease in greenhouse production systems, affecting a wide range of ornamental and vegetable crops.[1][2] Caused by various species of the oomycete genus Pythium, the disease leads to damping-off of seedlings, root decay, stunted growth, and in severe cases, plant death.[1] Pythium thrives in moist conditions and can spread rapidly through irrigation water.[2]

Ridomil MZ is a broad-spectrum fungicide with both systemic and contact modes of action, making it effective for the control of diseases caused by oomycete fungi.[3][4] Its active

ingredients are:

- **Metalaxyl-M (Mefenoxam):** A systemic phenylamide fungicide that is rapidly absorbed by the plant and transported acropetally.[3] It inhibits ribosomal RNA synthesis in the target pathogen, thereby preventing its growth and proliferation within the plant tissue.[3]
- **Mancozeb:** A protective dithiocarbamate fungicide that acts on multiple sites in fungal metabolism.[3] It provides a protective barrier on the plant surface, inhibiting spore germination.[3]

The combination of a systemic and a contact fungicide in **Ridomil MZ** provides both curative and preventative action against Pythium root rot.

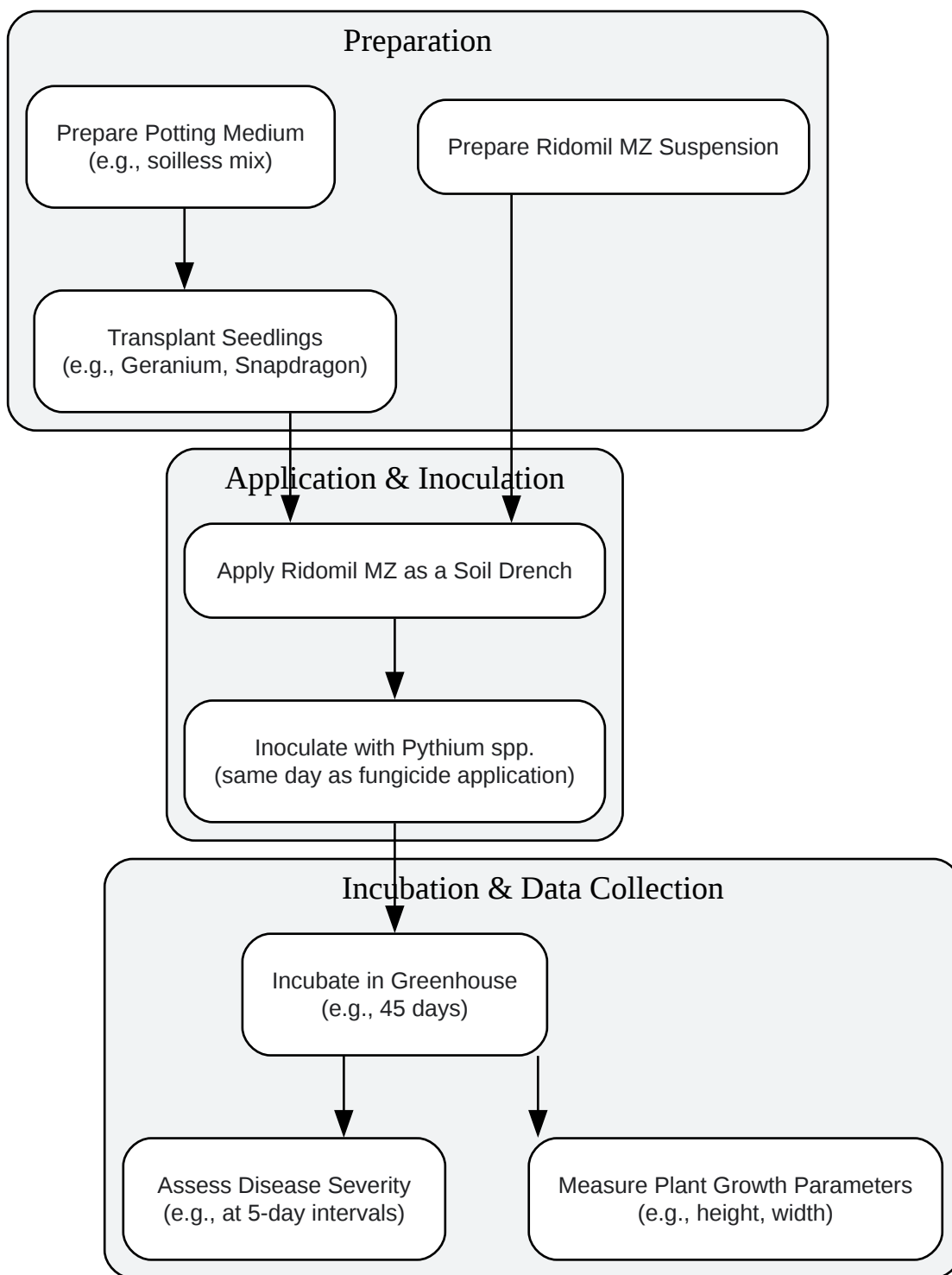
Application Protocols

The following protocols are synthesized from greenhouse studies and product technical information for the application of **Ridomil MZ** to control Pythium root rot.

2.1 Preventative Treatment Protocol

This protocol is designed for preventative application of **Ridomil MZ** before the onset of disease symptoms.

Experimental Workflow for Preventative Treatment



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Caption: Experimental workflow for preventative application of **Ridomil MZ**.

Materials:

- **Ridomil MZ** 68% WG (or equivalent formulation like Ridomil Gold MZ WG)
- Healthy seedlings of the desired plant species (e.g., tobacco, geranium, poinsettia)[5][6]
- Sterilized potting medium
- Pots or trays
- *Pythium* spp. inoculum (e.g., *P. aphanidermatum*, *P. irregulare*)[5][7]
- Greenhouse facility with controlled environment

Procedure:

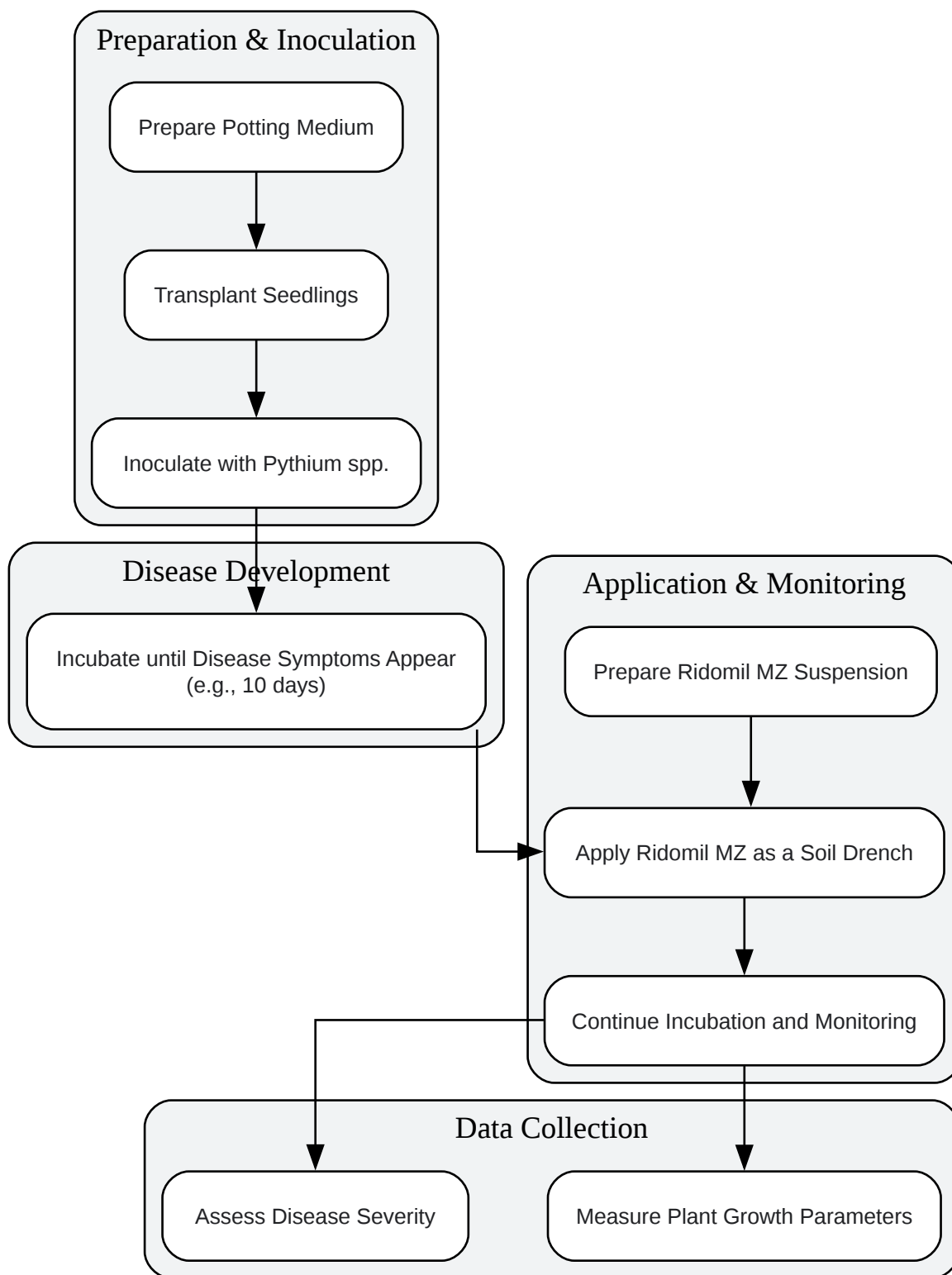
- Plant Preparation:
 - Transplant healthy seedlings into pots containing the sterilized potting medium.[5][7]
 - Allow plants to acclimate for a few days before treatment.
- Fungicide Preparation:
 - Prepare a stock solution of **Ridomil MZ**. For example, a concentration of 10 ppm can be achieved by dissolving 0.125 g of **Ridomil MZ** 68% WG in 1 liter of water.
 - Always refer to the product label for specific mixing instructions. Pre-mixing the wettable granules into a smooth cream with a small amount of water before adding it to the final volume is recommended to ensure proper dispersion.[3]
- Fungicide Application:
 - Apply the **Ridomil MZ** suspension as a soil drench to the point of saturation.[5][7] Ensure even distribution of the fungicide in the root zone. A typical application volume is sufficient to displace approximately 10% of the liquid in the pot.[7]
- Inoculation:

- On the same day as the fungicide application, inoculate the treated and control plants with a known concentration of *Pythium* spp. inoculum.[8] Inoculum can be prepared by growing the pathogen on a suitable medium like V8 agar and then transferring it to a carrier like millet.[7] The infested carrier can then be mixed into the potting medium.[7]
- Incubation and Monitoring:
 - Maintain the plants in a greenhouse with conditions favorable for *Pythium* development (e.g., high moisture, moderate temperatures).[1]
 - Monitor the plants regularly for disease symptoms.
- Data Collection:
 - Assess disease severity at regular intervals (e.g., every 5 days for 45 days) using a rating scale.[5]
 - Measure plant growth parameters such as plant height, fresh weight, and dry weight at the end of the experiment.

2.2 Curative Treatment Protocol

This protocol is for evaluating the efficacy of **Ridomil MZ** as a curative treatment after the appearance of disease symptoms.

Experimental Workflow for Curative Treatment



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Caption: Experimental workflow for curative application of **Ridomil MZ**.

Procedure:

- Plant Preparation and Inoculation:
 - Follow steps 1 and 4 from the preventative protocol to prepare and inoculate the plants.
- Disease Development:
 - Incubate the plants until the first signs of Pythium root rot appear. This could be, for example, 10 days after inoculation.[8]
- Fungicide Application:
 - Prepare and apply the **Ridomil MZ** suspension as a soil drench as described in the preventative protocol.
- Incubation and Data Collection:
 - Continue to incubate the plants and collect data on disease severity and plant growth as in the preventative protocol.

Data Presentation

Quantitative data from greenhouse studies should be summarized in tables for easy comparison between treatments.

Table 1: Efficacy of **Ridomil MZ** on Pythium Root Rot Severity in Tobacco Seedlings

Treatment	Concentration (ppm)	Pythium Damage Score (0-5 scale) at 9 DAI	Pythium Damage Score (0-5 scale) at 22 DAI
Ridomil MZ (metalaxyl)	5	0.8	-
Metalaxyl + Mancozeb	10	-	1.9
Untreated Control	-	Severely damaged	Severely damaged

Source: Adapted from a study on tobacco seedlings. A lower score indicates less root damage.

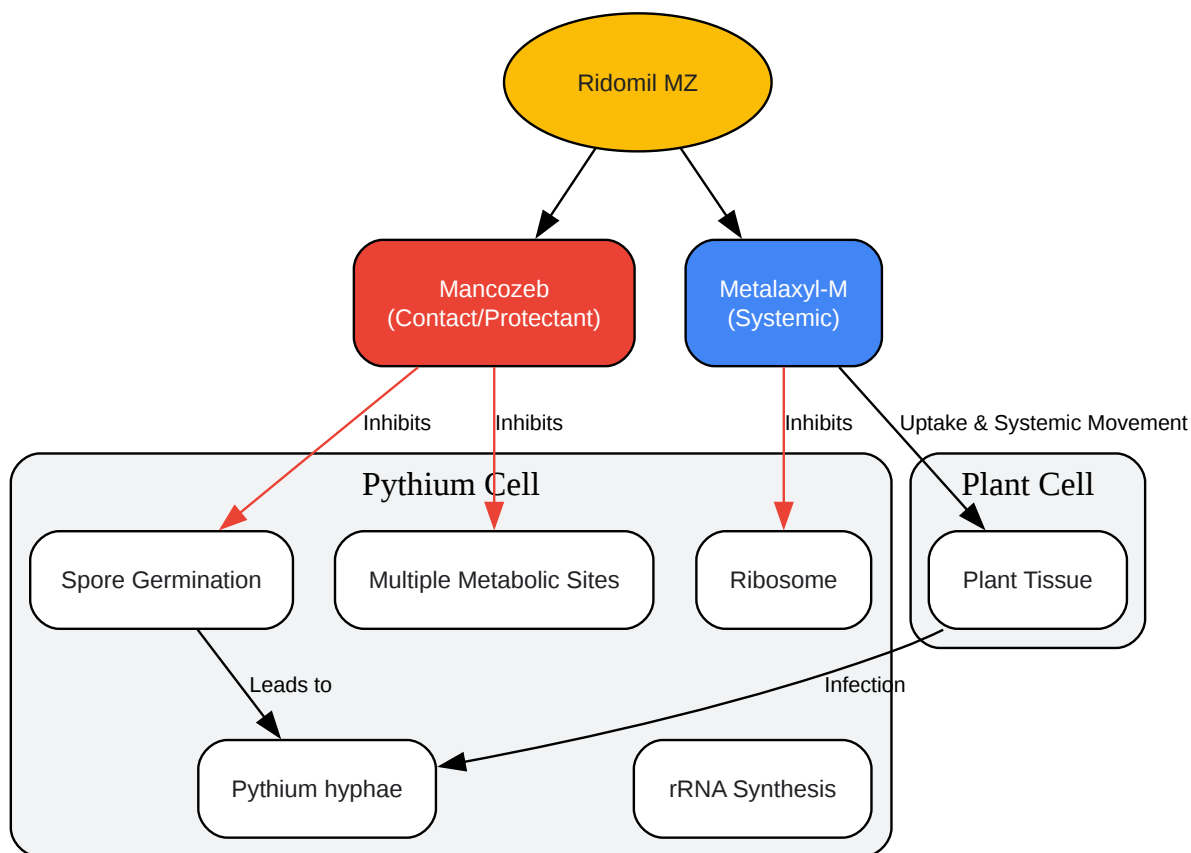
Table 2: Effect of **Ridomil MZ** on Geranium Plant Health and Growth in the Presence of *Pythium irregulare*

Treatment	Plant Height (cm)	Plant Health Rating (0-5 scale)
Ridomil MZ Treatment	Specific data not available in the provided search results	Specific data not available in the provided search results
Untreated Inoculated	Significantly stunted	High disease rating
Untreated Uninoculated	Normal growth	0 (Healthy)

Note: Specific quantitative data for **Ridomil MZ** was not available in the cited study, but the expected outcome is illustrated.^[7]

Signaling Pathways and Mode of Action

Diagram: Mode of Action of **Ridomil MZ** Components



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Caption: Dual mode of action of **Ridomil MZ** against Pythium.

Explanation of the Diagram:

Ridomil MZ combines the systemic activity of Metalaxyl-M and the contact/protective action of Mancozeb.

- Mancozeb acts as a protectant on the plant surface, where it inhibits the germination of Pythium spores by disrupting multiple metabolic processes.
- Metalaxyl-M is absorbed by the plant and moves systemically within the tissues. If Pythium has already infected the plant, Metalaxyl-M inhibits the pathogen's growth by targeting and inhibiting ribosomal RNA synthesis, which is crucial for protein production and fungal development.

This dual-action mechanism makes **Ridomil MZ** effective for both preventing infection and controlling existing, early-stage infections of Pythium root rot. For resistance management, it is recommended to rotate **Ridomil MZ** with fungicides that have different modes of action.[3][9]

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